

Technical Specifications & Application Guide: Methaqualone-d4 Certified Reference Material

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Compound of Interest

Compound Name: Methaqualone-d4

CAS No.: 60124-85-8

Cat. No.: B12047555

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Executive Summary

Methaqualone-d4 (2-Methyl-3-(2-methylphenyl)-4(3H)-quinazolinone-5,6,7,8-d4) is a deuterated isotopologue of the sedative-hypnotic Methaqualone (Schedule I). It serves as a critical Internal Standard (IS) for the quantification of Methaqualone in biological matrices (blood, urine, hair) via GC-MS and LC-MS/MS.

While Methaqualone-d7 is the most common commercial Certified Reference Material (CRM), **Methaqualone-d4** remains a vital tool for specific fragmentation studies and orthogonal validation. This guide outlines the rigorous specifications required for its use as a reference material under ISO 17034 and ISO 17025 guidelines, ensuring metrological traceability and analytical accuracy.

Part 1: Chemical & Physical Specifications

To function as a valid internal standard, **Methaqualone-d4** must meet strict physiochemical criteria to ensure it behaves identically to the analyte during extraction but remains spectrally distinct.

Chemical Identity

- Chemical Name: **Methaqualone-d4**^{[1][2][3][4][5][6][7]}

- IUPAC Name: 2-Methyl-3-(2-methylphenyl)-4(3H)-quinazolinone-5,6,7,8-d4[2]
- CAS Number: 60124-85-8[1][5]
- Molecular Formula:
- Molecular Weight: 254.32 g/mol (Calculated) vs. 250.30 g/mol (Native)
- Mass Shift: +4 Da

Isotopic Labeling Architecture

Unlike Methaqualone-d3 (labeled on the tolyl methyl group) or Methaqualone-d7 (labeled on both the ring and methyl group), **Methaqualone-d4** is deuterated specifically on the quinazolinone ring (positions 5, 6, 7, 8).

- Significance: This ring deuteration is metabolically stable. Labels on alkyl side chains (like the methyl group in d3) can sometimes be subject to metabolic exchange or kinetic isotope effects (KIE) during enzymatic hydrolysis steps in sample prep. The aromatic ring label of d4 provides superior stability.

Specification Table: Reference Material Data

The following specifications represent the acceptance criteria for a high-purity Reference Material (RM).

Parameter	Specification	Method of Verification
Chemical Purity		HPLC-UV (254 nm) / GC-FID
Isotopic Purity	(d4)	HR-MS / H-NMR
Isotopologue Distribution	d0 < 0.5%	SIM GC-MS Analysis
Appearance	White to Off-White Solid	Visual Inspection
Solubility	Soluble in Methanol, Acetonitrile	Solubility Test
Melting Point	114–116 °C	DSC (Differential Scanning Calorimetry)
Residual Solvent		GC-Headspace

Part 2: Metrological Traceability & Uncertainty (ISO 17034)

For a material to be classified as a Certified Reference Material (CRM), it must be accompanied by a property value, an associated uncertainty, and a statement of metrological traceability.[8]

Homogeneity & Stability

- Homogeneity: Validated by analyzing stratified random samples (n=10 minimum) from the batch. The variance between bottles must be less than the method uncertainty.
- Stability: Long-term stability (shelf life) and short-term stability (transport) must be assessed via accelerated degradation studies (Arrhenius model). **Methaqualone-d4** is stable for years when stored at -20°C.

Uncertainty Budget

The Expanded Uncertainty (

) is calculated using a coverage factor (

, 95% confidence) combining:

- : Uncertainty of characterization (purity assessment).
- : Uncertainty due to inhomogeneity.
- : Uncertainty due to long-term stability.

Part 3: Analytical Application & Validation

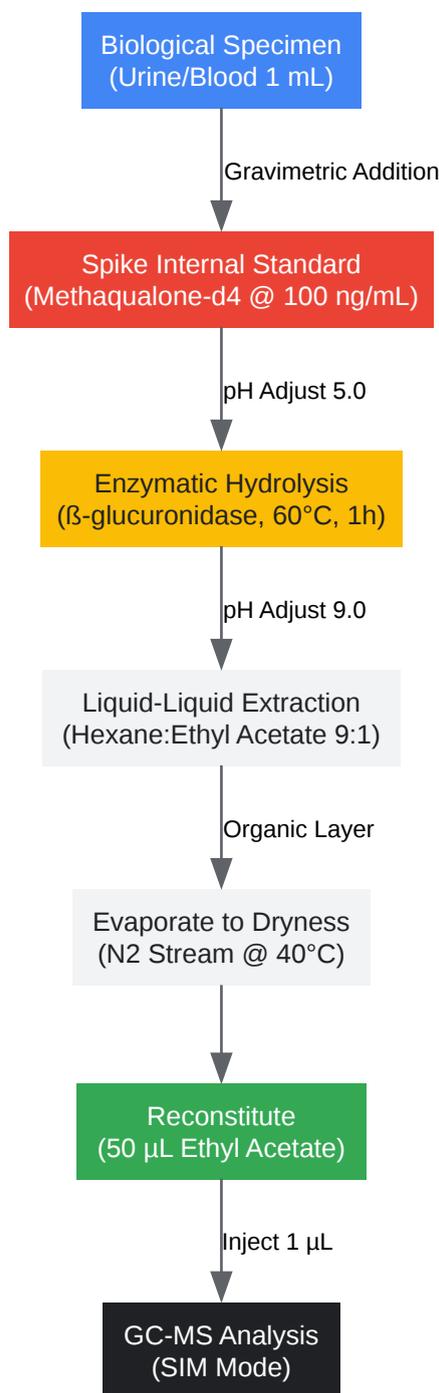
The "Cross-Talk" Phenomenon

In Mass Spectrometry, the internal standard must not contribute signal to the analyte channel (interference) and vice versa.

- Native M+4 Contribution: Native Methaqualone (MW 250) has a natural isotopic abundance at M+4 (due to C, N, O) that is generally low (<0.2%). Therefore, a +4 Da shift is sufficient for concentrations up to ~2000 ng/mL.
- Recommendation: For extremely high concentrations (>5000 ng/mL), Methaqualone-d7 (+7 Da) is preferred to completely eliminate isotopic overlap. For standard forensic ranges, d4 is fully sufficient.

Experimental Workflow (Graphviz)

The following diagram illustrates the validated workflow for using **Methaqualone-d4** in a biological matrix extraction.



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Figure 1: Validated extraction workflow for Methaqualone quantitation using d4-IS. Note the pH adjustment to 9.0 before extraction to ensure the drug is in its non-ionized basic form.

MS Acquisition Parameters (SIM Mode)

To ensure specificity, the Mass Spectrometer should be operated in Selected Ion Monitoring (SIM) mode.

Analyte	Target Ion (Quant)	Qualifier Ion 1	Qualifier Ion 2	Retention Time
Methaqualone (Native)	235	250 (Molecular Ion)	233	12.45 min
Methaqualone-d4 (IS)	239	254 (Molecular Ion)	237	12.44 min

- Mechanism: The base peak for Methaqualone is typically m/z 235 (loss of methyl group). For d4, this shifts to m/z 239. The retention times must match within

(typically d4 elutes slightly earlier due to the deuterium isotope effect, but the difference is negligible on standard capillary columns).

Part 4: Handling, Stability & Troubleshooting

Storage & Handling

- Primary Storage: Store neat solid or ampouled solutions at -20°C (±5°C). Protect from light.
- Working Solutions: Dilutions in Methanol are stable for 12 months at -20°C.
- Sonicate: If material has precipitated in cold storage, sonicate the ampoule for 5 minutes at room temperature before opening.

Troubleshooting Common Issues

- Low IS Recovery: If d4 recovery is <50%, check the pH during extraction. Methaqualone is a weak base (pKa ~2.5); extraction pH must be alkaline (> pH 8) to drive it into the organic phase.
- Peak Tailing: Methaqualone is prone to adsorption on active sites in the GC inlet. Replace the liner and trim the column if tailing factors exceed 1.5.

- Interference: If m/z 239 shows a signal in a blank sample, check for "carryover" from a previous high-concentration injection or solvent contamination.

References

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